

"comparative analysis of urban heat islands in Brazilian cities including Teresina"

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A Comparative Analysis of Urban Heat Islands in Brazilian Cities, with a Focus on **Teresina**

The phenomenon of urban heat islands (UHIs), characterized by elevated temperatures in urban areas compared to their rural surroundings, is a growing concern in Brazil, a nation with 88% of its population residing in cities.^[1] This guide presents a comparative analysis of UHIs in various Brazilian cities, with a particular emphasis on **Teresina**, the capital of Piauí state.

Teresina is notable for being the only non-coastal capital in the Brazilian Northeast and is situated in a semiarid region, making it particularly susceptible to extreme heat.^[2] This analysis is intended for researchers, scientists, and urban planners engaged in understanding and mitigating the impacts of urban climate change.

Quantitative Comparison of Urban Heat Island Effects

The intensity of urban heat islands can be quantified using several metrics, primarily derived from satellite-based remote sensing data. This section compares **Teresina** with other Brazilian cities based on key indicators such as Surface Urban Heat Island (SUHI) intensity, Urban Thermal Field Variation Index (UTFVI), and Thermal Discomfort Index (TDI).

Table 1: Comparative Surface Urban Heat Island (SUHI) Data for Northeastern Brazilian Capitals (2019-2020)

City	Maximum SUHI (°C)	Average SUHI (°C)
Teresina	~7.0	~7.0
Fortaleza	>5.0	>-1.0
São Luís	Similar to Natal	Similar to Natal
Natal	1.8	0.0
João Pessoa	>5.0	>-1.0
Recife	5.2	-2.0
Maceió	Similar to Natal	Similar to Natal
Aracaju	>5.0	>-1.0
Salvador	Similar to Natal	Similar to Natal

Source: Adapted from a 2024 study on Urban Heat Island Assessment in Northeastern Brazilian Capitals.[\[2\]](#)

Table 2: Urban Thermal Field Variation Index (UTFVI) and Thermal Discomfort Index (TDI) for Selected Northeastern Capitals

City	UTFVI Classification	TDI Classification (Hottest Pixels)
Teresina	Strongest heat island	Very Hot
João Pessoa	Strongest heat island	Very Hot
Recife	Strongest heat island	Hot
Maceió	Strong	Hot
Aracaju	Strong	Very Hot
Fortaleza	Medium to Strong	Very Hot
Salvador	Medium to Strong	Very Hot
São Luís	Medium to Strong	Very Hot
Natal	Medium to Strong	Hot

Source: Adapted from a 2024 study on Urban Heat Island Assessment in Northeastern Brazilian Capitals.[\[2\]](#)

A study focusing on the **Teresina**-Timon conurbation area revealed a significant link between urban sprawl and increased Land Surface Temperature (LST).[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) The gradual replacement of green spaces with residential settlements, partly driven by housing programs, has contributed to the intensification of the local microclimate.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) In comparison, studies on other Brazilian cities like São Paulo and Rio de Janeiro also highlight the correlation between dense urbanization and higher UHI intensity.[\[7\]](#)[\[8\]](#)[\[9\]](#) For instance, São Paulo has the fourth-largest daytime UHI effect globally, with temperatures more than 5°C hotter than its surroundings.[\[9\]](#) In Rio de Janeiro, the most intense heat is experienced in the working-class outskirts of the city.[\[8\]](#)

Experimental Protocols

The data presented in this guide are primarily derived from remote sensing methodologies, which offer a significant advantage over in-situ measurements by providing comprehensive spatial coverage of urban surfaces.[\[10\]](#)

Land Surface Temperature (LST) and Surface Urban Heat Island (SUHI) Calculation

The methodologies employed in the cited studies for determining LST and SUHI are summarized below:

- **Data Source:** Nighttime Land Surface Temperature (LST) data are often retrieved from satellite images, such as those from the Sentinel-3 satellite's Sea and Land Surface Temperature Radiometer (SLSTR) sensor.[2] Other studies have utilized data from MODIS and Landsat satellites.[10][11]
- **Urban and Rural Area Definition:** A critical step in SUHI calculation is the clear and consistent definition of urban and rural areas.[10] One approach involves using official national urban area limits and defining surrounding reference classes such as the urban adjacent, future urban adjacent, and peri-urban areas.[2]
- **SUHI Intensity Calculation:** The intensity of the SUHI effect is typically calculated as the difference between the mean temperature of the pixels within the urban area and the mean temperature of the pixels in the defined rural or non-urban edge.[10]

Urban Thermal Field Variation Index (UTFVI)

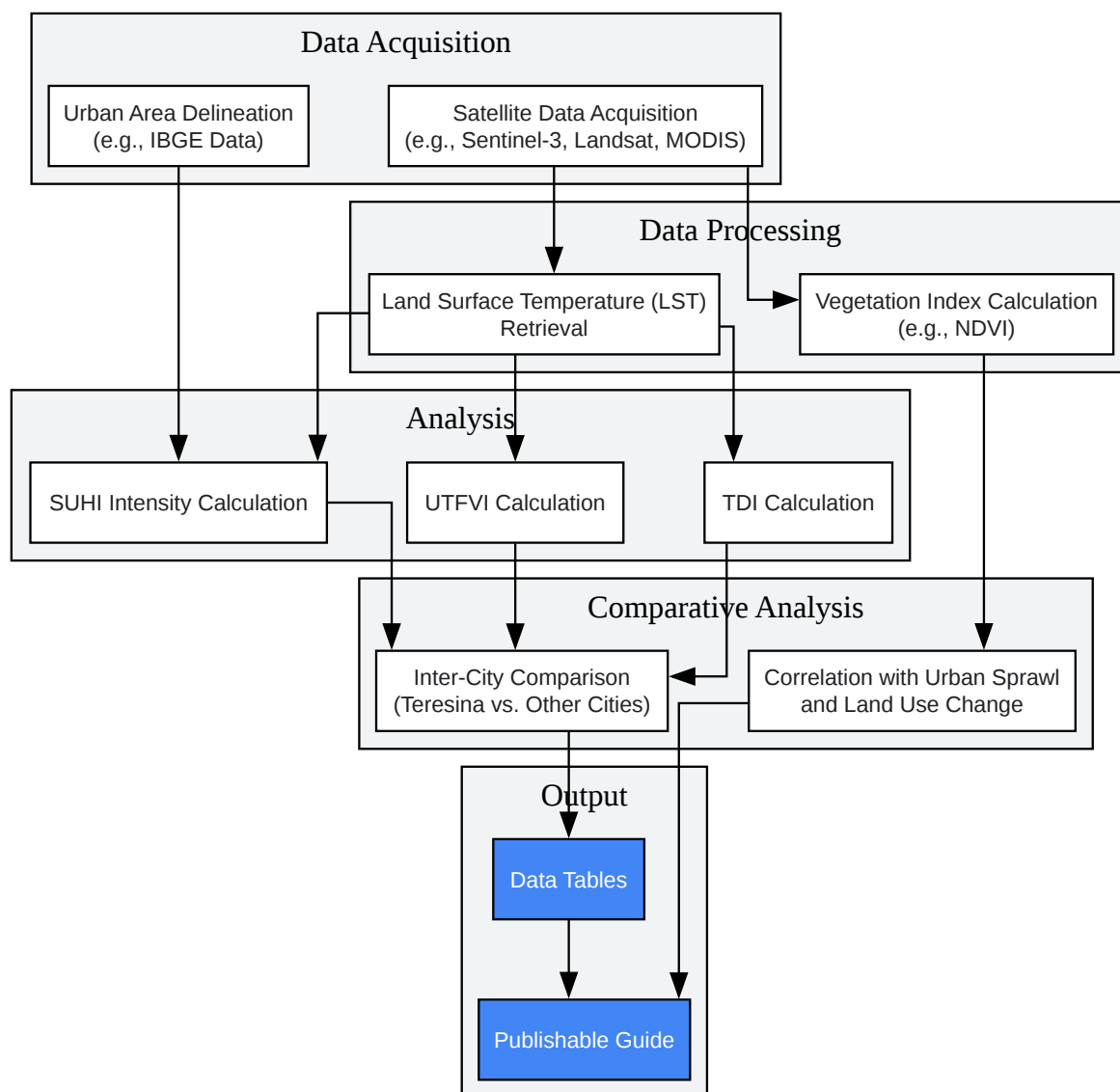
The UTFVI is utilized for the ecological thermal assessment of urban environments and is calculated based on the LST of each pixel within the urban area.[2] The formula relates the LST of a given pixel to the mean LST of the entire study area.[2] The resulting index is categorized into different levels to evaluate the ecological impact of the UHI.[2][11]

Thermal Discomfort Index (TDI)

The TDI is used to assess the population's perception of thermal comfort. It is also derived from LST data and provides insights into the areas where the population is most likely to experience thermal stress.[2]

Visualizing the Research Workflow

The following diagram illustrates the typical workflow for a comparative analysis of urban heat islands using remote sensing data.



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Caption: Workflow for comparative urban heat island analysis.

Conclusion

The comparative analysis reveals that **Teresina** exhibits one of the most intense urban heat island effects among the northeastern Brazilian capitals, with both high SUHI values and a

"strongest" UTFVI classification.[2] This is consistent with its geographical location in a semiarid region and the observed patterns of urban expansion that have led to the conversion of green spaces into built-up areas.[3][4][5][6] The methodologies employed in these studies, primarily based on satellite remote sensing, provide a robust framework for monitoring and comparing UHI phenomena across different urban landscapes in Brazil. These findings underscore the urgent need for targeted urban planning and mitigation strategies to address the impacts of extreme heat in **Teresina** and other vulnerable Brazilian cities. Such strategies could include increasing vegetation cover, promoting the use of reflective building materials, and implementing sustainable urban development policies.

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